

Established Xanthine Oxidase Inhibitors in Research and Clinic

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Compound Focus: Xanthine oxidase-IN-4

Cat. No.: S12875922

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The table below summarizes key details of clinically used and well-researched XOXO inhibitors, which are often used as benchmarks in preclinical studies [1].

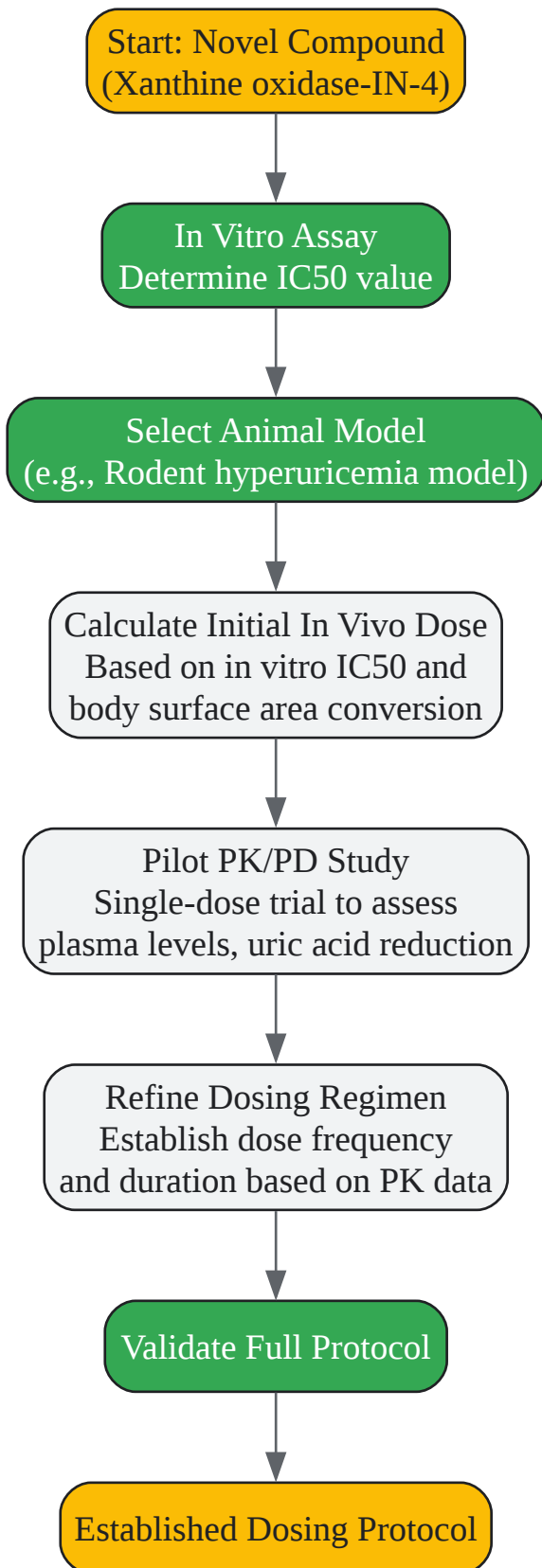
Inhibitor Name	Type / Origin	Key Characteristics & Research Context	Common Preclinical Dosing Notes
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| **Allopurinol** [1] | Purine analogue, Synthetic | - First clinical XO inhibitor [1].

- Used as a positive control in many *in vitro* and *in vivo* studies [2].
- Can cause severe side effects like Stevens-Johnson syndrome [1]. | Dosing is often adjusted to achieve a target serum uric acid level in animal models of hyperuricemia. | | **Febuxostat** [1] | Non-purine, Synthetic | - Approved for clinical use after Allopurinol [1].
- Also carries risks (e.g., cardiovascular events) [1].
- A common benchmark in modern inhibitor studies. | | | **Topiroxostat** [1] | Non-purine, Synthetic | - More recently approved clinical inhibitor [1].
- Used in management of gout and hyperuricemia [1]. | | | **Natural Compounds** (e.g., Isocoumarins, Flavonoids) [1] [2] | Natural Product | - Many novel inhibitors are inspired by or derived from natural products [1].
- A new isocoumarin from *Marantodes pumilum* showed XO inhibitory activity (IC₅₀ = 0.66 µg/mL) close to allopurinol in *in vitro* assays [2]. | For novel compounds, dosing is typically based on initial *in vitro* IC₅₀ values and translated to *in vivo* models using body surface area calculations. |

Experimental Workflow for Preclinical Dosing

When specific dosing data for a new compound is unavailable, researchers typically follow a structured workflow to establish an effective and safe dosing regimen in animal models. The diagram below outlines this key pathway from initial *in vitro* testing to final *in vivo* protocol validation.



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A Path Forward for Your Research

Given the lack of specific data for **Xanthine oxidase-IN-4**, here are concrete steps you can take to obtain the necessary information for your application notes:

- **Consult Specialized Databases:** Search patent literature, chemical vendor websites (e.g., MedChemExpress, Selleckchem, Tocris), and preclinical data repositories. The compound may be a research-grade chemical with a data sheet available from the supplier.
- **Refine Your Search Strategy:** Use the exact compound identifier, which may include a specific CAS number. Broaden your search to include the chemical class of **Xanthine oxidase-IN-4** to find studies on analogous compounds.
- **Consider Experimental Characterization:** If the compound is truly novel, your application notes may need to be based on original data generated through the workflow described above.

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References

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2. inhibitory activity of a new isocoumarin obtained... Xanthine oxidase

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